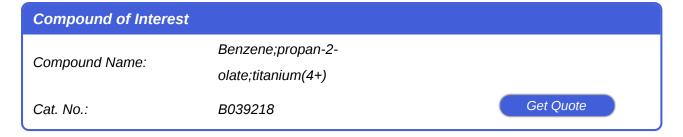


# "chemical properties of titanium(IV) tetraisopropoxide"

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An In-depth Technical Guide to the Chemical Properties of Titanium(IV) Tetraisopropoxide

### Introduction

Titanium(IV) tetraisopropoxide, commonly referred to as TTIP or titanium isopropoxide, is a metal alkoxide with the chemical formula Ti{OCH(CH<sub>3</sub>)<sub>2</sub>}<sub>4</sub>[1][2]. It is a highly reactive, colorless to pale-yellow liquid that serves as a critical precursor in materials science and a versatile catalyst in organic synthesis[1][3]. Its reactivity, particularly with water, makes it the cornerstone of the sol-gel process for producing high-purity titanium dioxide (TiO<sub>2</sub>) materials, such as thin films and nanoparticles[2]. This guide provides a detailed overview of its chemical properties, experimental protocols for its use, and visual representations of its key reaction pathways.

## **Physicochemical Properties**

The fundamental physical and chemical properties of Titanium(IV) Tetraisopropoxide are summarized below. These data are essential for handling, storage, and experimental design.



Property	Value	Citations
CAS Number	546-68-9	[4][5]
Molecular Formula	C12H28O4Ti	[4][5]
Molar Mass	284.22 g/mol	[4][6]
Appearance	Colorless to pale-yellow liquid	[4][5]
Odor	Alcohol-like	[4][7]
Density	0.96 g/mL at 20 °C	[5]
Melting Point	14-17 °C	[5]
Boiling Point	232 °C at 760 mmHg	[5]
Refractive Index (n20/D)	1.464	[5]
Viscosity	2.11 centipoises at 25 °C (apparent)	[4]
Solubility	Soluble in ethanol, ether, benzene, chloroform. Reacts with water.	[2][4]
Stability	Moisture sensitive; fumes in air.	[4][7]

## **Chemical Reactivity and Mechanisms**

The chemistry of TTIP is dominated by the high reactivity of the Ti-O bond, which is susceptible to cleavage by protic sources.

## **Hydrolysis and Condensation**

The most significant reaction of TTIP is its hydrolysis with water, which initiates the formation of titanium dioxide[2]. The overall reaction is:  $Ti\{OCH(CH_3)_2\}_4 + 2 H_2O \rightarrow TiO_2 + 4 (CH_3)_2CHOH[2]$ 

This process occurs through a series of stepwise hydrolysis and condensation reactions.



- Hydrolysis: One or more isopropoxide groups are replaced by hydroxyl groups. This reaction is typically very fast. Ti(OR)<sub>4</sub> + H<sub>2</sub>O → Ti(OR)<sub>3</sub>(OH) + ROH
- Condensation: The hydroxylated intermediates condense to form Ti-O-Ti (oxo) or Ti-OH-Ti (hydroxo) bridges, eliminating water (oxolation) or alcohol (olation)[8]. These condensation reactions lead to the formation of a three-dimensional oxide network, which is the foundation of the sol-gel process[8].

The mechanism is visualized in the diagram below.

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